

6-Nitroisoindolin-1-one: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 6-Nitroisoindolin-1-one

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Shanghai, China – December 23, 2025 – This technical guide provides an in-depth overview of **6-Nitroisoindolin-1-one**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in the field of drug development. This document outlines its chemical identity, key data, and insights into its synthesis and potential biological significance.

Core Chemical Data

6-Nitroisoindolin-1-one, a derivative of the isoindolinone scaffold, is distinguished by a nitro group at the 6th position of the isoindoline ring system. This substitution is significant as the isoindolinone core is a recognized privileged structure in medicinal chemistry, appearing in a variety of biologically active compounds.^{[1][2]} The presence of a nitro group can also profoundly influence a molecule's pharmacological properties.^[3]

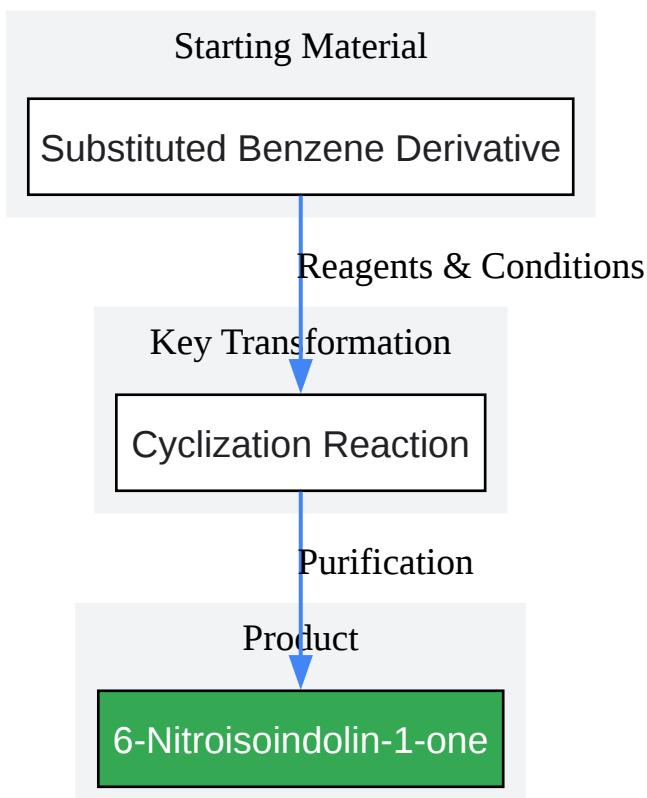
Property	Value	Reference
CAS Number	110568-64-4	[4] [5] [6]
Molecular Formula	C ₈ H ₆ N ₂ O ₃	[4] [5] [7]
Molecular Weight	178.14 g/mol	[5]
Appearance	Brown powder	[7]
Melting Point	253 °C (decomposed) (Predicted)	[5]
Boiling Point	487.5±45.0 °C (Predicted)	[5]
Density	1.449±0.06 g/cm ³ (Predicted)	[5]
pKa	12.56±0.20 (Predicted)	[5]

Synthesis and Methodologies

While specific, detailed contemporary experimental protocols for the synthesis of **6-Nitroisoindolin-1-one** are not readily available in recent literature, the synthesis of the parent isoindolinone scaffold is well-documented. Modern synthetic routes to isoindolinones are diverse and include methods such as:

- Reductive C-N coupling and intramolecular amidation of 2-carboxybenzaldehyde with amines.
- Metal-free photoredox-catalyzed radical addition-cyclization of o-alkynylated benzamides.
- Palladium-catalyzed aminocarbonylation of Blaise reaction intermediates.
- Nickel-catalyzed reductive dicarbofunctionalization of enamides.

A general conceptual workflow for the synthesis of a substituted isoindolinone, adaptable for the 6-nitro derivative, is presented below. This typically involves the cyclization of a suitably substituted benzene derivative.



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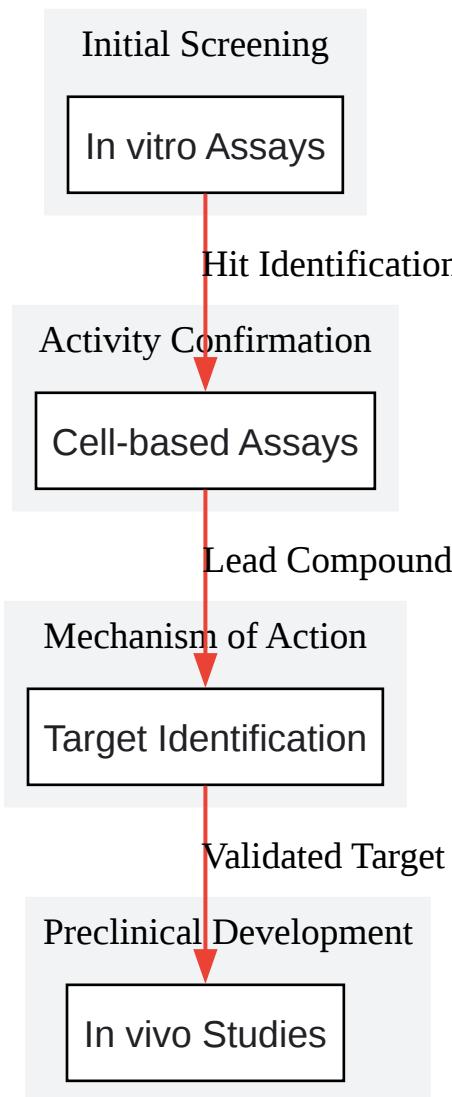
Caption: Conceptual workflow for the synthesis of **6-Nitroisoindolin-1-one**.

Potential Applications in Drug Development

The isoindolinone framework is a cornerstone in the development of various therapeutic agents, exhibiting a wide range of biological activities including anticancer, anti-inflammatory, and antimicrobial properties.^[2] The introduction of a nitro group can modulate the electronic properties of the molecule, potentially enhancing its interaction with biological targets or altering its metabolic profile.

While direct biological studies on **6-Nitroisoindolin-1-one** are limited, its structural similarity to other biologically active nitro-aromatic compounds and isoindolinone derivatives suggests potential areas of investigation. For instance, various nitro-containing compounds have been explored for their efficacy as anticancer and antimicrobial agents.^[3] Furthermore, isoindolinone derivatives have been investigated as inhibitors of various enzymes, highlighting the therapeutic potential of this chemical class.

A logical workflow for the preliminary biological evaluation of a novel compound like **6-Nitroisoindolin-1-one** is outlined below.



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Caption: A typical workflow for the biological evaluation of a new chemical entity.

Conclusion

6-Nitroisoindolin-1-one represents a chemical entity with potential for further investigation in the realms of medicinal chemistry and drug discovery. While detailed experimental and biological data for this specific compound are not extensively published, the known importance

of the isoindolinone scaffold and the influence of the nitro functional group provide a strong rationale for its synthesis and evaluation. This guide serves as a foundational resource for researchers embarking on the study of this and related compounds.

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